

An In-Depth Technical Guide to Tetramethylguanidinium Azide: Discovery, Synthesis, and Properties

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Compound of Interest

Compound Name: Tetramethylguanidinium azide

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Abstract

Tetramethylguanidinium azide (TMGA) has emerged as a significant reagent in organic synthesis, valued for its properties as a stable, soluble, and effective source of the azide anion. This technical guide provides a comprehensive overview of its discovery, historical context, synthesis, and known physical and chemical properties. Detailed experimental protocols, quantitative data, and workflow visualizations are presented to serve as a practical resource for laboratory professionals. While TMGA is widely used as a synthetic tool, a notable gap exists in the public domain regarding its energetic properties.

Discovery and Historical Context

Tetramethylguanidinium azide was first reported in 1966 by A. J. Papa in the Journal of Organic Chemistry.^[1] The initial synthesis was part of a broader study on the azidolysis of 2-chlorotetramethylguanidine and the synthetic utility of guanidinium azides. The primary motivation for its development was to provide a convenient and stable alternative to hydrazoic acid, which is notoriously explosive and hazardous to handle.

TMGA quickly found its place in the synthetic chemist's toolkit as a versatile azidating agent. Its high solubility in a range of organic solvents and its nature as a salt of a strong organic base

(tetramethylguanidine) and a strong nucleophile (azide) made it particularly effective for nucleophilic substitution reactions. A significant application is in carbohydrate chemistry for the stereoselective synthesis of glycosyl azides, which are important intermediates in the formation of N-glycans. It has also been successfully employed in the synthesis of a wide variety of organic azides, including alkyl, alkenyl, propargyl, acyl, and sulfonyl azides, as well as in the ring-opening of epoxides.

Physicochemical Properties

Tetramethylguanidinium azide is a colorless, hygroscopic solid.^[1] It is highly soluble in water and common organic solvents such as chloroform, dichloromethane, acetonitrile, nitromethane, dimethylformamide (DMF), and acetone. It is, however, insoluble in diethyl ether and tetrahydrofuran (THF).^[1]

Table 1: Physical and Chemical Properties of **Tetramethylguanidinium Azide**

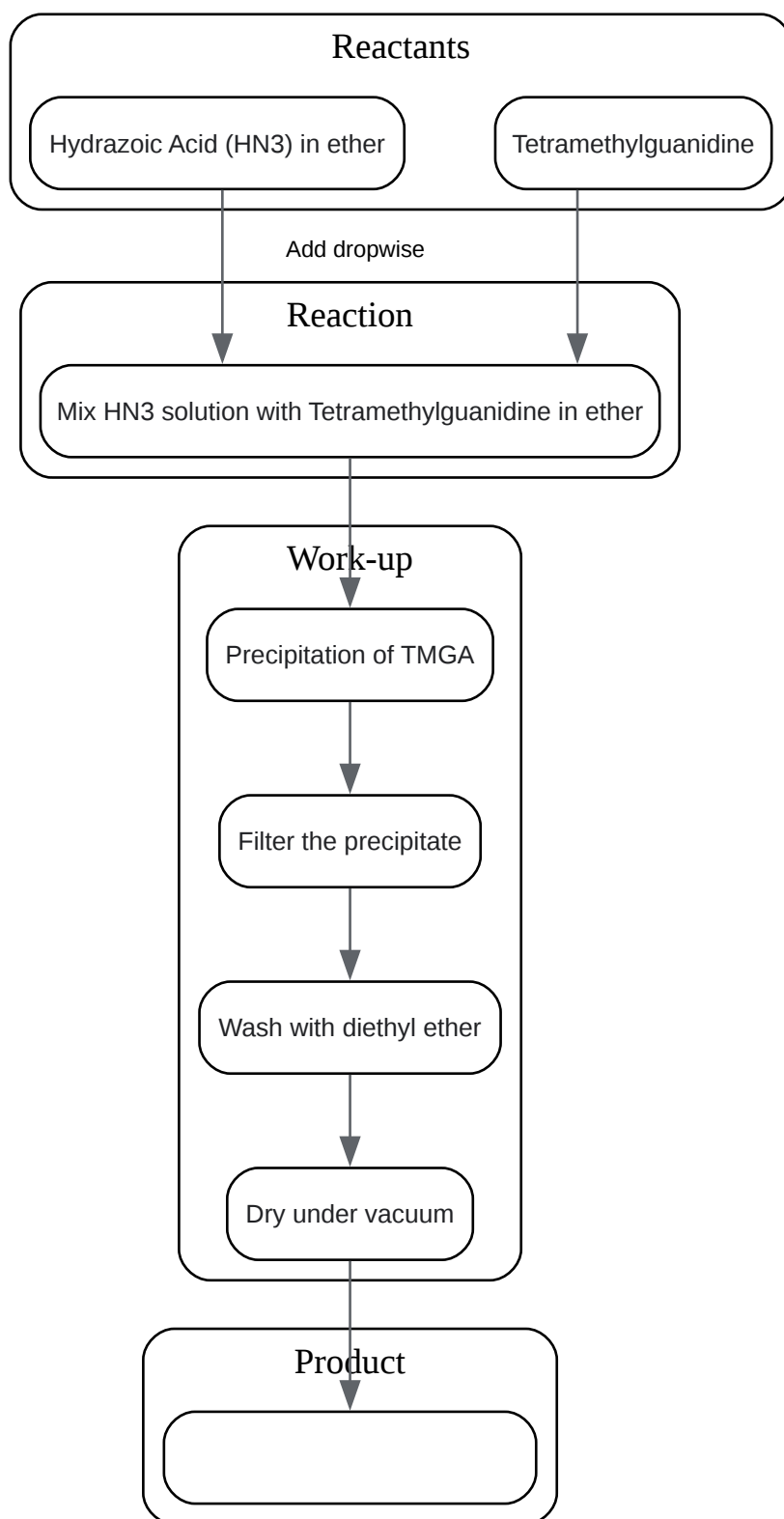
Property	Value	Reference
Molecular Formula	C ₅ H ₁₄ N ₆	[2][3]
Molecular Weight	158.21 g/mol	[2]
Appearance	Colorless, hygroscopic solid	[1]
Solubility	Soluble in water, chloroform, dichloromethane, acetonitrile, nitromethane, DMF, acetone. Insoluble in diethyl ether, THF.	[1]

Experimental Protocols

Synthesis of Tetramethylguanidinium Azide

The standard and original procedure for the preparation of TMGA involves the reaction of hydrazoic acid with tetramethylguanidine.^[1]

Experimental Workflow: Synthesis of **Tetramethylguanidinium Azide**



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Caption: Workflow for the synthesis of **Tetramethylguanidinium Azide**.

Detailed Procedure:

- **Preparation of Hydrazoic Acid Solution:** A solution of hydrazoic acid in diethyl ether is carefully prepared. Caution: Hydrazoic acid is highly toxic and explosive. This step should be performed in a well-ventilated fume hood with appropriate safety precautions.
- **Reaction:** To a stirred solution of tetramethylguanidine in diethyl ether, the ethereal solution of hydrazoic acid is added dropwise. The reaction is typically carried out at room temperature.
- **Isolation:** **Tetramethylguanidinium azide** precipitates out of the ethereal solution as a white solid. The precipitate is collected by filtration, washed with cold diethyl ether to remove any unreacted starting materials, and dried under vacuum to yield the final product.

Spectroscopic and Thermal Properties

While the use of **tetramethylguanidinium azide** is well-documented, specific quantitative data regarding its spectroscopic and thermal properties are not readily available in the public domain.

Table 2: Spectroscopic and Thermal Data of **Tetramethylguanidinium Azide**

Analysis	Data	Reference
Infrared (IR) Spectroscopy	Characteristic azide asymmetric stretch expected around 2100-2250 cm^{-1} .	General azide literature[4]
^1H NMR Spectroscopy	Data not available in searched literature.	
^{13}C NMR Spectroscopy	Data not available in searched literature.	
Differential Scanning Calorimetry (DSC)	Data not available in searched literature.	
Thermogravimetric Analysis (TGA)	Data not available in searched literature.	

Energetic Properties

A significant gap in the publicly available literature exists concerning the energetic properties of **tetramethylguanidinium azide**. While many organic azides are known to be energetic materials, there is no specific data on the heat of formation, impact sensitivity, or friction sensitivity of TMGA. This lack of data is a critical consideration for its large-scale synthesis and handling, and further research in this area is warranted.

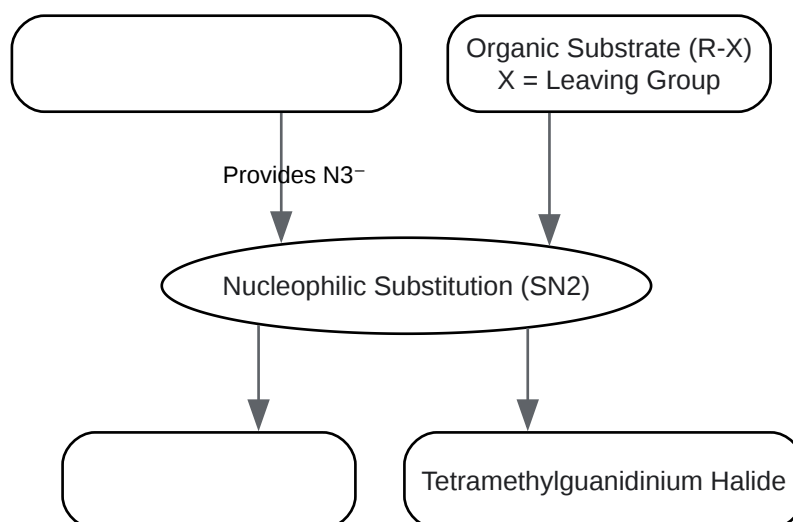
Table 3: Energetic Properties of **Tetramethylguanidinium Azide**

Property	Value	Reference
Heat of Formation (ΔH_f°)	Data not available in searched literature.	
Impact Sensitivity	Data not available in searched literature.	
Friction Sensitivity	Data not available in searched literature.	

Applications in Synthesis

The primary utility of **tetramethylguanidinium azide** lies in its role as a potent and convenient source of the azide nucleophile.

Logical Relationship: Application of TMGA in Nucleophilic Substitution



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Caption: General scheme for nucleophilic substitution using TMGA.

Safety Considerations

- **Tetramethylguanidinium azide** is a stable compound under normal laboratory conditions.[1]
- It is crucial to avoid the use of halogenated solvents (e.g., dichloromethane, chloroform) in reactions involving TMGA, as this can lead to the formation of explosive diazidomethane.[1]
- As with all azides, there is a potential risk of explosion, especially when heated or in the presence of heavy metals. Standard safety precautions for handling azides should be strictly followed.
- The starting material, hydrazoic acid, is highly toxic and explosive and must be handled with extreme care.

Conclusion

Tetramethylguanidinium azide, since its discovery in 1966, has proven to be a valuable reagent in organic synthesis, offering a safer and more convenient alternative to hydrazoic acid for the introduction of the azide functionality. Its utility in the synthesis of complex molecules, particularly in carbohydrate chemistry, is well-established. However, this in-depth guide highlights a significant lack of publicly available quantitative data on its spectroscopic, thermal,

and, most critically, energetic properties. Further characterization of these properties is essential for a complete understanding of this important compound and to ensure its safe handling and application in both academic and industrial research.

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